

# An In-depth Technical Guide on 2-Octynoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Octynoic acid

Cat. No.: B1221367

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This document provides core technical data on **2-octynoic acid**, a compound of interest in various scientific and commercial applications, including its use in perfumes, lipsticks, and food flavorings.<sup>[1][2]</sup> It is classified as an acetylenic fatty acid.<sup>[1][2]</sup>

## Physicochemical Properties

The fundamental molecular attributes of **2-octynoic acid** are summarized below. These values are critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>2</sub>	<sup>[1][2][3][4]</sup>
Molecular Weight	140.18 g/mol	<sup>[1]</sup>
Alternate Molecular Weight	140.1797 g/mol	<sup>[3]</sup>
Alternate Molecular Weight	140.182 g/mol	<sup>[4]</sup>
Alternate Molecular Weight	140.17968 g/mol	<sup>[2]</sup>
CAS Registry Number	5663-96-7	<sup>[1][3]</sup>

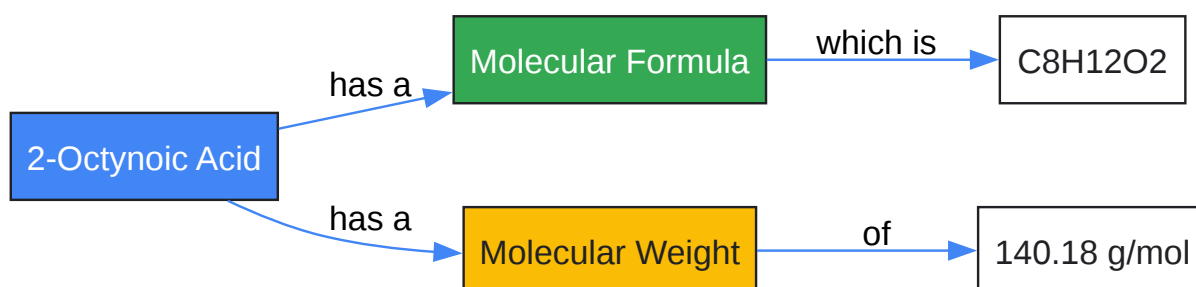
## Structural and Identifier Information

Further identification and structural details are provided to ensure accurate sourcing and handling of the compound.

Identifier	Value
IUPAC Name	oct-2-ynoic acid
Synonyms	2-Octyn-1-oic acid, Pentylpropionic acid
InChI	InChI=1S/C8H12O2/c1-2-3-4-5-6-7-8(9)10/h2-5H2,1H3,(H,9,10)
InChIKey	BQDKCWCMDDBMLEH-UHFFFAOYSA-N

## Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



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### Core Properties of 2-Octynoic Acid

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## References

- 1. 2-Octynoic acid | C<sub>8</sub>H<sub>12</sub>O<sub>2</sub> | CID 21872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-Octynoic acid [webbook.nist.gov]
- 4. chemsynthesis.com [chemsynthesis.com]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)